

An In-depth Technical Guide to the Safety of 4-Aminobenzonitrile-d4

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Aminobenzonitrile-d4

Cat. No.: B1526650

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety data for **4-Aminobenzonitrile-d4**. It is important to note that specific safety and toxicological data for the deuterated form (d4) are not extensively available. Therefore, this guide is primarily based on the well-documented Safety Data Sheet (SDS) for the non-deuterated parent compound, 4-Aminobenzonitrile (CAS No. 873-74-5). The chemical and toxicological properties of the deuterated compound are expected to be very similar to its non-deuterated counterpart.^[1]

Chemical and Physical Properties

The fundamental physical and chemical characteristics of 4-Aminobenzonitrile are summarized below. These properties are critical for safe handling, storage, and use in experimental settings.

Property	Value	Source
Molecular Formula	C ₇ H ₆ N ₂	[2][3][4][5][6]
Molecular Weight	118.14 g/mol	[2][3][5]
Molecular Weight (d4)	122.16 g/mol	[7]
Appearance	White to pale yellow or off-white crystalline powder.[3][4][5]	[3][4][5]
Melting Point	82-87 °C	[5][6][8][9]
Boiling Point	167 °C at 1 mmHg	[6]
Solubility	Sparingly soluble in water; soluble in ethanol, acetone, ethyl acetate, dichloromethane, and chloroform.[3][4][9]	[3][4][9]
Vapor Pressure	0.00887 mmHg	[2]
CAS Number	873-74-5	[2][3][4][6][10][11][12]
EC Number	212-850-1	[3][4][6][10][11]

Hazard Identification and GHS Classification

4-Aminobenzonitrile is classified as a hazardous substance. The Globally Harmonized System (GHS) classification provides a clear indication of its potential health and environmental risks.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 3 / 4	H301/H302: Toxic or harmful if swallowed.[2][4][10][12][13]
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin.[2][4][13]
Acute Toxicity, Inhalation	Category 3	H331: Toxic if inhaled.[2][13]
Serious Eye Damage/Irritation	Category 2 / 2A	H319: Causes serious eye irritation.[2][4][8][12]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[2][8]
Germ Cell Mutagenicity	Category 2	H341: Suspected of causing genetic defects.[10][11][13]
Aquatic Hazard, Chronic	Category 3	H412: Harmful to aquatic life with long lasting effects.[10][11]

Signal Word: Danger[2][4][8][11][12]

Toxicological Data

The following table summarizes the key quantitative toxicological data available for 4-Aminobenzonitrile.

Test	Species	Route	Value
LD50	Rat	Oral	283 mg/kg[3][6]
LD50	Mouse	Oral	168 mg/kg[3]
Draize Test	Rabbit	Eye	100 mg (Moderate irritation)[3]
EC50 (Microtox test)	Phytobacterium phosphoreum	-	0.19 mg/L (30 min)[3]

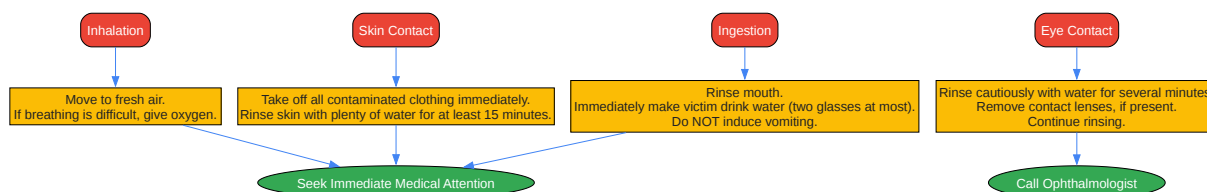
Experimental Protocols

While detailed experimental protocols are proprietary to the testing laboratories, the methodologies for the key toxicological studies cited are standardized.

- **Acute Oral Toxicity (LD50):** This study determines the single dose of a substance that causes the death of 50% of a group of test animals (e.g., rats or mice). The protocol, typically following OECD Guideline 423, involves administering the substance orally via gavage to a group of fasted animals. The animals are then observed for a set period (e.g., 14 days) for signs of toxicity and mortality. The LD50 value is calculated from the dose at which 50% of the animals die.[3][6]
- **Draize Eye Irritation Test:** This test assesses the potential of a substance to cause irritation or damage to the eye. Following a procedure similar to OECD Guideline 405, a small amount of the test substance (e.g., 100 mg) is applied to one eye of a conscious rabbit, with the other eye serving as a control. The eyes are then observed and scored for redness, swelling, and discharge at specific intervals over a period of days.[3]

First Aid and Emergency Response

Immediate and appropriate first aid is critical in the event of exposure. The following workflow outlines the necessary steps.



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First Aid Workflow for 4-Aminobenzonitrile Exposure.

Handling, Storage, and Personal Protection

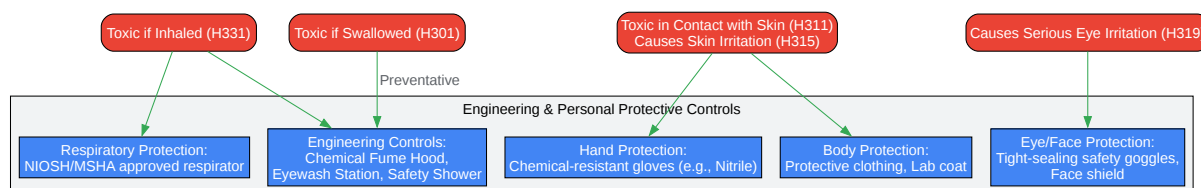
Safe laboratory practice requires a clear understanding of the relationship between the substance's hazards and the necessary protective measures.

Handling and Storage

- **Handling:** Use only in a well-ventilated area or under a chemical fume hood.[3][14] Avoid generating dust.[3] Wash hands thoroughly after handling.[3][8] Do not eat, drink, or smoke when using this product.[12][13][14]
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated place.[3][14] Keep away from incompatible materials such as strong oxidizing agents, acids, acid chlorides, and acid anhydrides.[3][8] Store locked up.[12][13][14]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is directly dictated by the identified hazards.



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Hazard-based PPE and Engineering Control Selection.

Stability and Reactivity

- **Chemical Stability:** The compound is stable under normal temperatures and pressures.[3][4]

- Conditions to Avoid: Avoid dust generation, excess heat, and exposure to light.[3][6]
- Incompatible Materials: Strong oxidizing agents, acids, acid chlorides, acid anhydrides, and chloroformates.[3][8]
- Hazardous Decomposition Products: Upon thermal decomposition, it may release toxic fumes including carbon oxides (CO, CO₂), nitrogen oxides (NO_x), and hydrogen cyanide.[3][8][10]

Disposal Considerations

Disposal of **4-Aminobenzonitrile-d4** must be conducted in accordance with all applicable federal, state, and local environmental regulations. Chemical waste generators must determine if a discarded chemical is classified as hazardous waste. It should be disposed of through a licensed professional waste disposal service. Do not empty into drains or the environment.[6][14][15]

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Safety of 4-Aminobenzonitrile-d4]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1526650#4-aminobenzonitrile-d4-safety-data-sheet-sds]

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